

AZD4205 Technical Support Center: Investigating Potential Off-Target Effects

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Compound of Interest

Compound Name: AZD4205
CAS No.: 2091134-35-7
Cat. No.: B605760

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This technical support center provides guidance for researchers, scientists, and drug development professionals on understanding and investigating the potential off-target effects of **AZD4205**. The following information is intended to address specific issues and questions that may arise during preclinical and clinical research.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **AZD4205**?

A1: **AZD4205**, also known as golidocitinib, is a potent and highly selective inhibitor of Janus kinase 1 (JAK1).^{[1][2][3]} Its primary mechanism of action is the inhibition of the JAK-STAT signaling pathway.^[3] JAK1 is a key mediator in the signaling of numerous cytokines and growth factors involved in inflammation and cell proliferation.^[4] By inhibiting JAK1, **AZD4205** blocks the phosphorylation and activation of Signal Transducer and Activator of Transcription (STAT) proteins, particularly STAT3, which leads to reduced expression of downstream target genes involved in cell survival and proliferation.^{[1][3]}

Q2: What is the known selectivity profile of **AZD4205** against other JAK family kinases?

A2: Preclinical studies have demonstrated that **AZD4205** is highly selective for JAK1 over other members of the JAK family. In enzymatic assays, **AZD4205** shows significantly lower inhibitory activity against JAK2 and JAK3, indicating a favorable selectivity profile.[1][2] This selectivity is attributed to its specific binding to the ATP-binding site of JAK1.[1]

Q3: What are the potential on-target and off-target related adverse events observed with **AZD4205** in clinical trials?

A3: In the JACKPOT8 clinical trial for relapsed or refractory peripheral T-cell lymphoma (PTCL), the most frequently reported treatment-emergent adverse events (TEAEs) of grade 3 or higher were hematological in nature.[5] These included thrombocytopenia (low platelet count) and neutropenia (low neutrophil count), as well as infections.[5] These effects are considered on-target effects related to the inhibition of the JAK-STAT pathway, which is crucial for hematopoiesis. Inhibition of JAK2, even to a lesser extent, can contribute to these hematological toxicities.[6]

Q4: Has a comprehensive kinome scan been performed for **AZD4205** to identify other potential off-target kinases?

A4: While a specific comprehensive kinome scan for **AZD4205** is not publicly available, it has been described as having "excellent selectivity across the kinome." [6] This suggests that broad kinase screening has likely been conducted during its preclinical development to ensure its specificity for JAK1 and to minimize potential off-target effects that could lead to unforeseen toxicities.

Troubleshooting Guide

Issue: Unexpected cellular phenotype observed in vitro that does not align with known JAK1 inhibition effects.

Possible Cause: This could be due to an off-target effect of **AZD4205** on another kinase or signaling pathway within your specific cellular model.

Troubleshooting Steps:

- **Confirm On-Target Activity:** First, verify that **AZD4205** is inhibiting JAK1 signaling in your cell line at the concentrations used. This can be done by assessing the phosphorylation status of

STAT3 (pSTAT3) via Western blot or a similar method. A dose-dependent decrease in pSTAT3 levels would confirm on-target activity.

- **Consult Kinase Selectivity Data:** Review available kinase selectivity data for **AZD4205** and other JAK inhibitors. While a full kinome scan for **AZD4205** may not be public, data for other selective JAK1 inhibitors can provide insights into potential off-target families.
- **Perform a Broad Kinase Screen:** To definitively identify potential off-target interactions in your experimental system, consider performing a broad kinase profiling assay. Services like KINOMEscan™ offer competitive binding assays against a large panel of kinases to identify potential off-target binders.
- **Orthogonal Target Validation:** If a potential off-target is identified, use a structurally unrelated inhibitor of that target to see if it phenocopies the effects observed with **AZD4205**.
- **Dose-Response Analysis:** Characterize the dose-response relationship for both the on-target (JAK1 inhibition) and the unexpected phenotype. A significant separation in the EC50 values may suggest an off-target effect at higher concentrations.

Data Presentation

Table 1: In Vitro Inhibitory Activity of **AZD4205** against JAK Family Kinases

Kinase	IC50 (nM)	Selectivity vs. JAK1
JAK1	73	-
JAK2	14,670	~201-fold
JAK3	>30,000	>411-fold

Data from preclinical enzyme assays.[\[1\]](#)[\[2\]](#)

Table 2: Common Grade 3 or Higher Treatment-Emergent Adverse Events (TEAEs) from the JACKPOT8 Study

Adverse Event	Frequency
Thrombocytopenia	>10%
Neutropenia	>10%
Infections	>10%

Data from the Phase 1/2 JACKPOT8 clinical trial in patients with r/r PTCL.[5]

Experimental Protocols

Key Experiment: Off-Target Kinase Profiling using a Competitive Binding Assay (e.g., KINOMEscan™)

Objective: To identify potential off-target kinases of **AZD4205** by measuring its ability to compete with a known ligand for binding to a large panel of kinases.

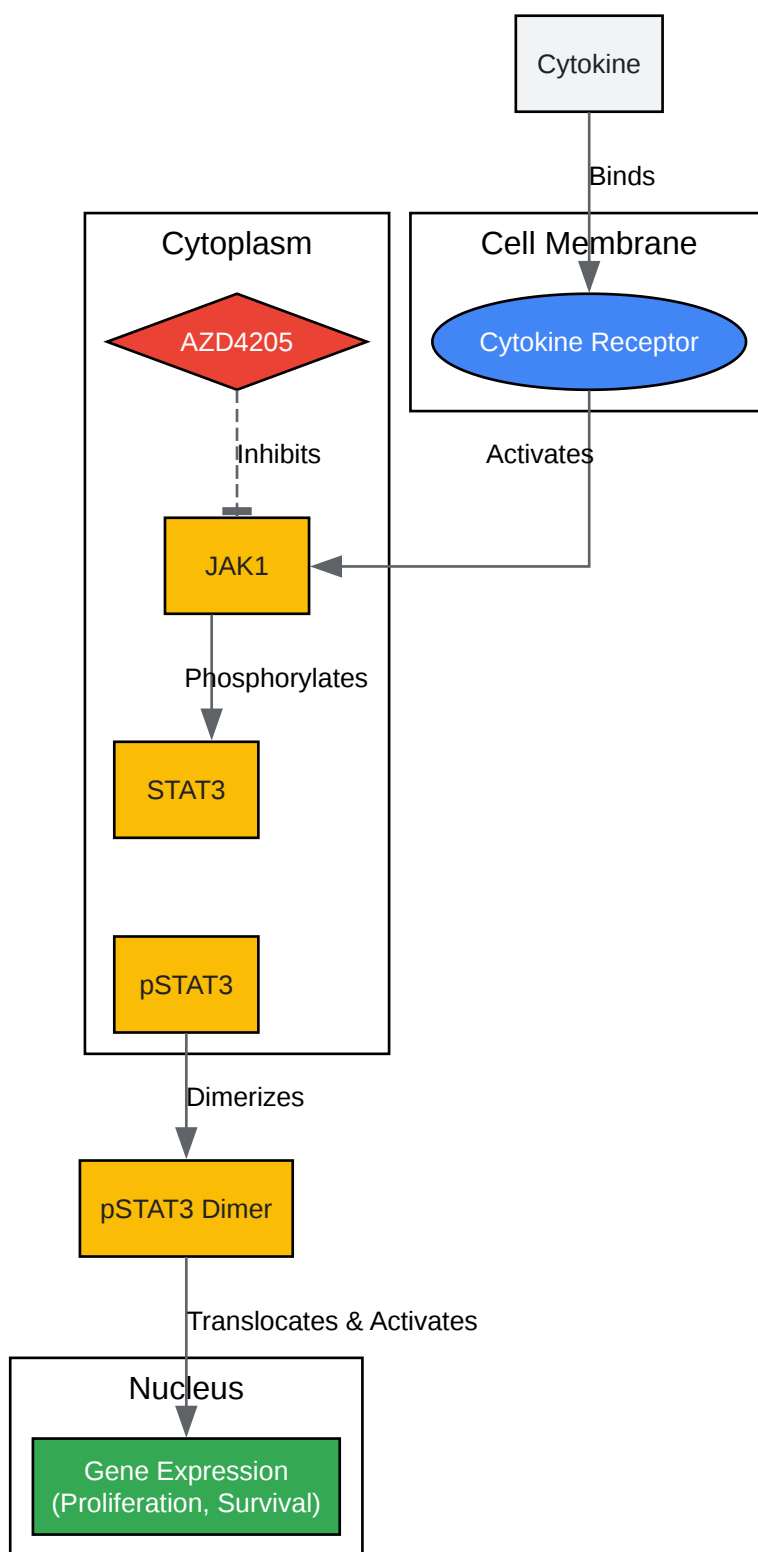
Methodology:

- Kinase Panel Selection: A broad panel of purified human kinases (e.g., >400 kinases) is selected to represent the human kinome.
- Ligand Immobilization: For each kinase, a specific, high-affinity ligand is immobilized on a solid support (e.g., beads).
- Competitive Binding Reaction:
 - The kinase, the immobilized ligand, and **AZD4205** (at a fixed concentration, typically 1 μM or 10 μM) are incubated together in a buffer solution.
 - A DMSO vehicle control is run in parallel.
 - The reaction is allowed to reach equilibrium.
- Quantification of Kinase Binding:
 - The amount of kinase bound to the immobilized ligand is quantified. In the KINOMEscan™ platform, this is achieved by using a DNA-tagged kinase and measuring the amount of

DNA tag using quantitative PCR (qPCR).

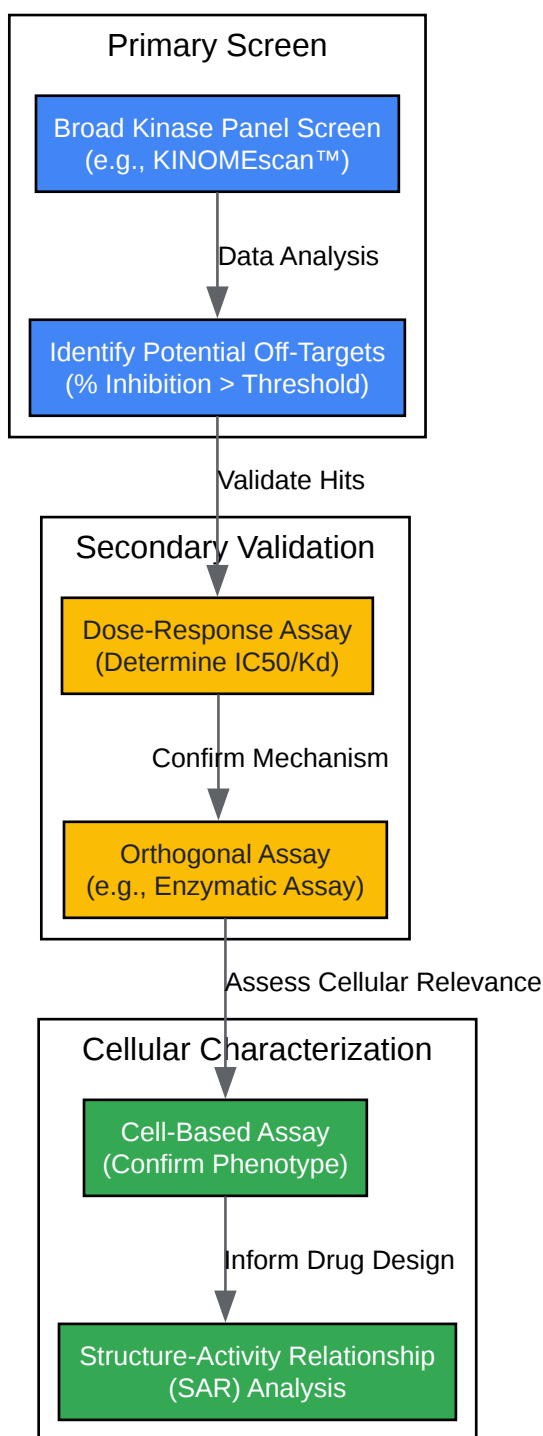
- Data Analysis:
 - The amount of kinase bound in the presence of **AZD4205** is compared to the DMSO control.
 - The results are typically expressed as a percentage of control (% Control). A lower % Control value indicates stronger binding of **AZD4205** to the kinase.
 - A pre-defined threshold (e.g., <35% Control) is often used to identify significant interactions.
- Follow-up Dose-Response: For kinases identified as potential off-targets in the primary screen, a dose-response curve is generated by testing a range of **AZD4205** concentrations to determine the dissociation constant (Kd) or IC50 for the off-target interaction.

Visualizations



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Caption: Simplified JAK1-STAT3 Signaling Pathway and the inhibitory action of **AZD4205**.



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Caption: Experimental workflow for identifying and validating potential off-target kinase effects.

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References

- [1. benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- [2. ard.bmj.com](https://ard.bmj.com) [ard.bmj.com]
- [3. tools.thermofisher.com](https://tools.thermofisher.com) [tools.thermofisher.com]
- [4. researchgate.net](https://researchgate.net) [researchgate.net]
- [5. researchgate.net](https://researchgate.net) [researchgate.net]
- [6. Selectivity Profile of the Tyrosine Kinase 2 Inhibitor Deucravacitinib Compared with Janus Kinase 1/2/3 Inhibitors - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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